

(2,5-Dichlorophenyl)trimethylsilane proper disposal procedures

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Compound of Interest

Compound Name: (2,5-Dichlorophenyl)trimethylsilane

Cat. No.: B13702166

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Topic: (2,5-Dichlorophenyl)trimethylsilane Proper Disposal Procedures

Part 1: Executive Safety Summary

Chemical Identity Verification:

- Chemical Name: (2,5-Dichlorophenyl)trimethylsilane
- CAS Number: 17988-53-7 (Verify on container label)
- Molecular Formula: $C_9H_{12}Cl_2Si$
- Structure Note: This compound features a silicon atom bonded to three methyl groups and one dichlorophenyl ring (Si-C bonds).
- Critical Distinction: Unlike chlorosilanes (e.g., trimethylchlorosilane), this compound does not contain a silicon-chlorine (Si-Cl) bond. Consequently, it is not violently water-reactive and does not release HCl gas upon contact with moisture.

Core Hazards:

Hazard Class	Rating	Description
Flammability	High	Flash point is likely <60°C. Vapors can form explosive mixtures.[1]
Toxicity	Moderate	Chlorinated aromatic rings are persistent and toxic to aquatic life. Skin/eye irritant.[1][2][3][4][5][6][7]

| Reactivity | Low | Stable to water and air under ambient conditions. Reacts with strong oxidizers or fluoride sources. |

Part 2: Pre-Disposal Logistics & Segregation

1. Waste Stream Classification Do not mix this compound with aqueous waste or non-halogenated solvents.

- Primary Stream: Halogenated Organic Waste[8]
- EPA Waste Codes (USA):
 - D001 (Ignitable Characteristic)
 - D027 (If 1,4-dichlorobenzene is a degradation product/impurity, though less common for this specific isomer).
 - F002/F001 (Only if used as a solvent, which is rare; usually treated as chemical waste).

2. Chemical Compatibility Check Before consolidating waste, verify the receiving container does not contain:

- Strong Oxidizers: (e.g., Nitric acid, Peroxides) – Risk of explosion.
- Fluoride Sources: (e.g., HF, TBAF) – Can cleave the C-Si bond, generating heat and potentially volatile silanes.

Part 3: Step-by-Step Disposal Protocol

Scenario A: Disposal of Pure/Unused Reagent

Use this workflow for expired bottles or surplus neat chemical.

- Personal Protective Equipment (PPE):
 - Nitrile gloves (double-gloving recommended for halogenated organics).
 - Flame-retardant lab coat.
 - Safety goggles (ANSI Z87.1).
- Container Selection:
 - Use a dedicated High-Density Polyethylene (HDPE) or glass waste container.
 - Ensure the container is rated for halogenated solvents.
- Transfer:
 - Pour the liquid directly into the "Halogenated Organic Waste" container.
 - Do not quench. Water quenching is unnecessary and increases waste volume.
- Rinsing:
 - Triple-rinse the empty original bottle with a small volume of acetone or dichloromethane.
 - Add rinsate to the same Halogenated Waste container.
- Labeling:
 - Deface the original bottle label.
 - Tag the waste container immediately: "Hazardous Waste - Flammable, Toxic, Halogenated."

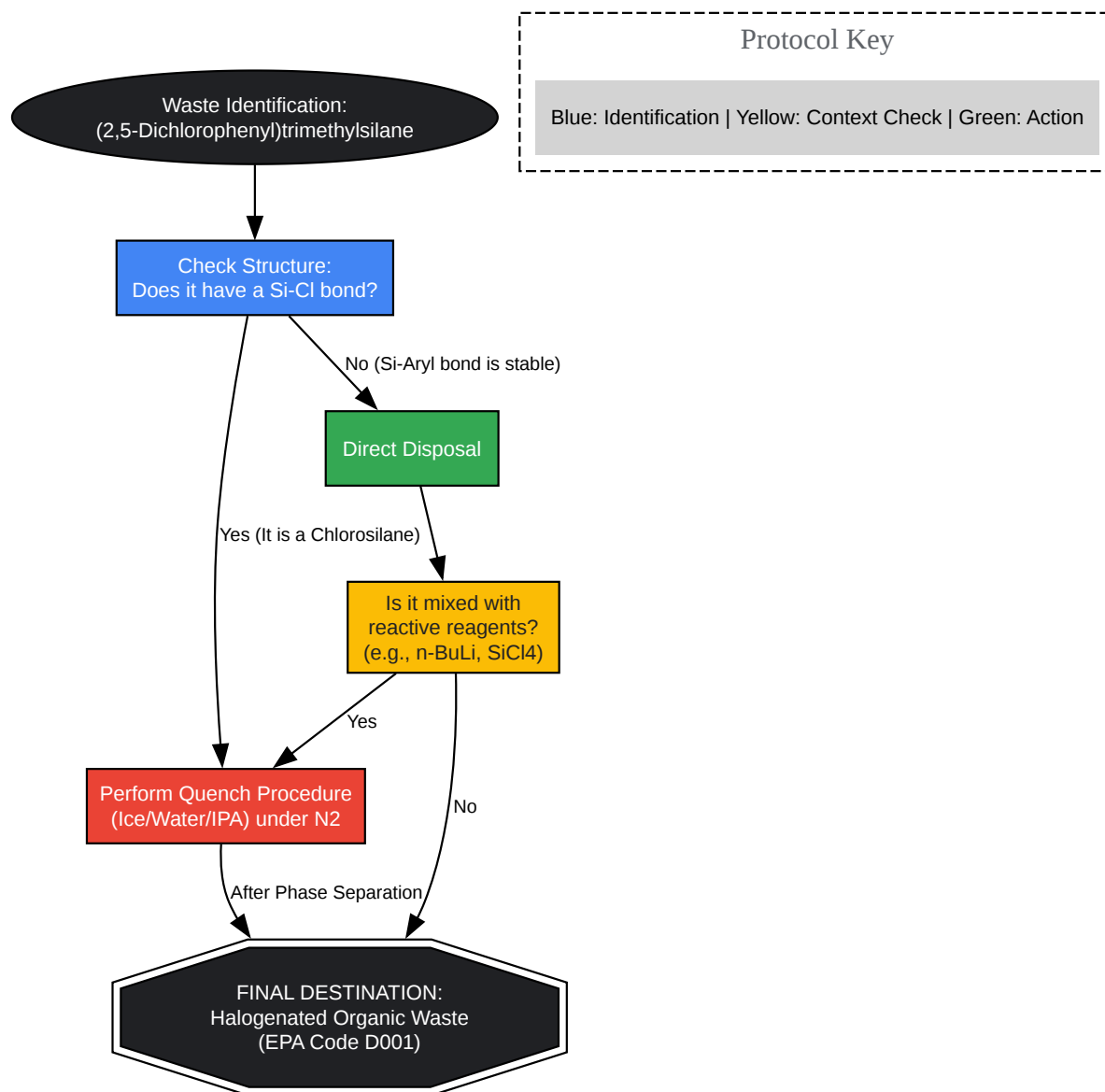
Scenario B: Disposal of Reaction Mixtures

Use this workflow if the silane is dissolved in a solvent or part of a crude reaction mixture.

- Quenching Reactive Partners:
 - If the reaction mixture contains other reactive species (e.g., n-Butyllithium, Lithium Aluminum Hydride, or Chlorosilanes), these must be quenched first.
 - Note: The **(2,5-Dichlorophenyl)trimethylsilane** itself remains stable during standard alcohol/water quenches.
- Phase Separation:
 - If an aqueous workup was performed, the silane will be in the Organic Phase.
 - Separate the organic layer.
- Consolidation:
 - Transfer the organic layer to the Halogenated Organic Waste drum.
 - Do not dispose of down the sink.

Part 4: Visual Decision Logic

The following diagram outlines the critical decision process to ensure you do not treat this stable aryl silane as a water-reactive chlorosilane.



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Figure 1: Decision matrix for distinguishing stable aryl silanes from reactive chlorosilanes to determine the correct disposal path.

Part 5: Emergency Response (Spills)

Parameter	Protocol
Small Spill (<50 mL)	1. Evacuate immediate area; remove ignition sources.2. Absorb with vermiculite or chemically inert pads.3. Place soaked absorbents into a wide-mouth jar labeled "Hazardous Waste (Solids) - Halogenated".4. Clean surface with soap and water.
Large Spill (>50 mL)	1. Evacuate lab immediately.2. Pull fire alarm if vapors are dense.3. Call EH&S / Emergency Response.4. Do not attempt cleanup without SCBA if ventilation is poor.
Skin Contact	Wash with soap and water for 15 minutes. Do not use organic solvents (enhances absorption).

References

- National Institutes of Health (NIH) - PubChem.Compound Summary: Trimethyl(phenyl)silane derivatives. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).RCRA Waste Codes for Halogenated Solvents (F001, F002). Retrieved from [\[Link\]](#)
- Princeton University Environmental Health & Safety.Waste Management: Halogenated vs. Non-Halogenated Solvents. Retrieved from [\[Link\]](#)

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Sources

- 1. Dichloromethylsilane CAS#: 75-54-7 [\[m.chemicalbook.com\]](https://m.chemicalbook.com)
- 2. fishersci.com [\[fishersci.com\]](https://fishersci.com)

- [3. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- [4. abdurrahmanince.net](https://abdurrahmanince.net) [abdurrahmanince.net]
- [5. abdurrahmanince.net](https://abdurrahmanince.net) [abdurrahmanince.net]
- [6. orgchemboulder.com](https://orgchemboulder.com) [orgchemboulder.com]
- [7. DICHLOROPHENYLTRICHLOROSILANE | CAMEO Chemicals | NOAA](#)
[cameochemicals.noaa.gov]
- [8. nipissingu.ca](https://nipissingu.ca) [nipissingu.ca]
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